

Technical Support Center: Overcoming Erastin Insolubility

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Compound of Interest		
Compound Name:	Erasin	
Cat. No.:	B12399625	Get Quote

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome challenges related to the aqueous insolubility of erastin in experimental settings.

Frequently Asked Questions (FAQs)

Q1: Why is erastin difficult to dissolve in aqueous solutions?

A1: Erastin is a lipophilic small molecule, meaning it has poor water solubility. Its chemical structure makes it sparingly soluble in aqueous buffers, which can lead to precipitation when directly added to cell culture media or phosphate-buffered saline (PBS).[1]

Q2: What is the recommended solvent for preparing an erastin stock solution?

A2: The recommended solvent for preparing an erastin stock solution is dimethyl sulfoxide (DMSO).[1][2][3] Erastin is also soluble in dimethylformamide (DMF).[1] It is insoluble in water and ethanol.[3][4]

Q3: What is the maximum concentration of erastin that can be dissolved in DMSO?

A3: The solubility of erastin in DMSO is approximately 10.94 mg/mL (20 mM), and can be higher (up to 27.4 mg/mL) with gentle warming or sonication.[2][3][5] For practical purposes, preparing a stock solution in the range of 10-20 mM in fresh, moisture-free DMSO is recommended.[6]







Q4: How should I prepare a working solution of erastin in my aqueous cell culture medium?

A4: To prepare a working solution, you should first dissolve the erastin in DMSO to make a concentrated stock solution. Then, dilute this stock solution into your aqueous buffer or cell culture medium of choice to achieve the final desired concentration.[1] It is crucial to ensure that the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$ v/v) to avoid solvent-induced cytotoxicity.[4]

Q5: How stable is erastin in solution?

A5: Erastin is unstable in aqueous solutions, and it is recommended to prepare these solutions fresh for immediate use and not to store them for more than one day.[1][7] Stock solutions of erastin in DMSO are more stable and can be stored at -20°C for several months.[3] To avoid degradation from repeated freeze-thaw cycles, it is best to aliquot the DMSO stock solution into smaller, single-use volumes.[4][8]

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Solution
Precipitation upon dilution in aqueous media	The aqueous solubility of erastin has been exceeded.	- Ensure the final DMSO concentration is sufficient to maintain solubility, but still nontoxic to cells (≤0.1% v/v) Vigorously vortex or mix the solution while adding the erastin stock to the aqueous medium to promote rapid dispersion Prepare the working solution immediately before use.
Incomplete dissolution of erastin powder in DMSO	Insufficient solvent volume or low temperature.	- Gently warm the solution to 37°C and/or use an ultrasonic bath for a short period to aid dissolution.[3][4]- Ensure you are using a sufficient volume of DMSO for the amount of erastin.
Loss of erastin activity in experiments	Degradation of erastin due to improper storage or handling.	- Aliquot the DMSO stock solution to minimize freeze- thaw cycles.[4]- Prepare fresh working solutions in aqueous media for each experiment.[6]- Store the solid compound and DMSO stock solutions at -20°C.[2][3]
High background cell death in control wells	DMSO toxicity.	- Ensure the final concentration of DMSO in your cell culture medium does not exceed 0.1% (v/v).[4]- Run a vehicle control with the same concentration of DMSO to assess its effect on cell viability.



Experimental Protocols Preparation of Erastin Stock Solution (10 mM in DMSO)

Materials:

- Erastin powder (MW: 547.04 g/mol)[2]
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes

Procedure:

- Weigh out 5.47 mg of erastin powder and place it in a sterile microcentrifuge tube.
- Add 1 mL of high-purity DMSO to the tube.
- Vortex the solution thoroughly until the erastin is completely dissolved. If necessary, gently
 warm the tube to 37°C or place it in an ultrasonic bath for a few minutes to facilitate
 dissolution.[3][4]
- Once dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C.

Preparation of Erastin Working Solution (10 μM in Cell Culture Medium)

Materials:

- 10 mM Erastin stock solution in DMSO
- Pre-warmed cell culture medium

Procedure:

Thaw one aliquot of the 10 mM erastin stock solution.



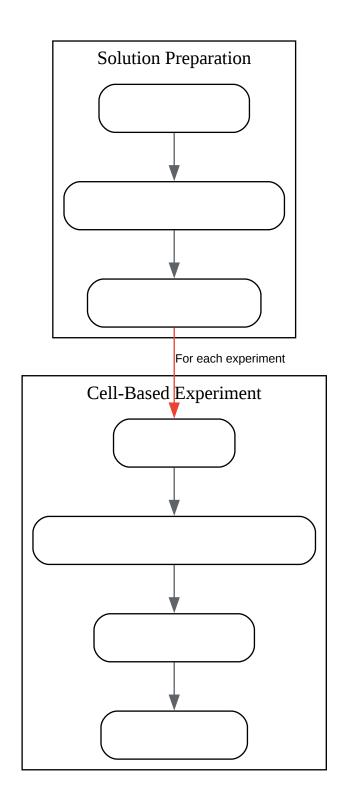
- Dilute the stock solution 1:1000 in pre-warmed cell culture medium to achieve a final concentration of 10 μ M. For example, add 1 μ L of the 10 mM stock solution to 1 mL of cell culture medium.
- Vortex the working solution immediately and thoroughly to ensure homogeneity and prevent precipitation.
- Use the working solution immediately for your experiments. Do not store the diluted aqueous solution.[1]

Ouantitative Data Summary

Solvent	Solubility	Reference
DMSO	~1 mg/mL to 10.94 mg/mL (up to 27.4 mg/mL with warming)	[1][2][3]
Dimethyl formamide (DMF)	~10 mg/mL	[1]
DMSO:PBS (1:2, pH 7.2)	~0.25 mg/mL	[1]
Water	Insoluble	[3][4]
Ethanol	Insoluble	[3][4]

Visualizations Experimental Workflow for Erastin Treatment





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Caption: Workflow for preparing and using erastin in cell culture.

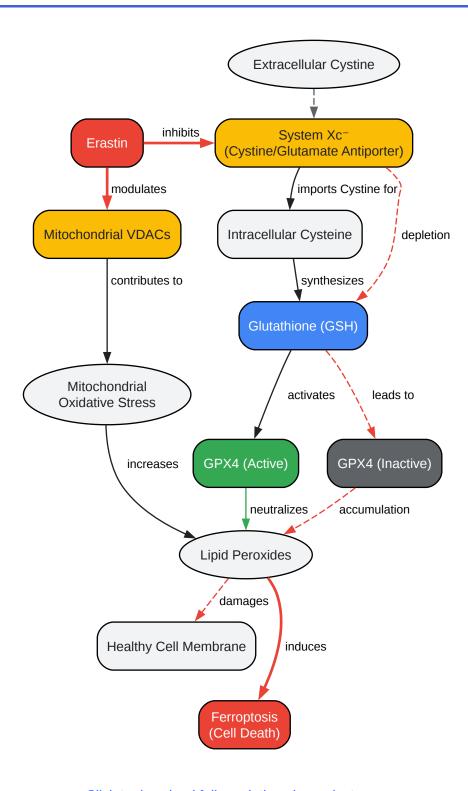


Erastin-Induced Ferroptosis Signaling Pathway

Erastin induces a form of iron-dependent, non-apoptotic cell death called ferroptosis.[9][10] Its primary mechanisms of action are the inhibition of the cystine/glutamate antiporter system Xc⁻ and the modulation of mitochondrial voltage-dependent anion channels (VDACs).[9]

- Inhibition of System Xc⁻: Erastin blocks system Xc⁻, which is responsible for importing
 cystine into the cell in exchange for glutamate.[9] Cystine is a crucial precursor for the
 synthesis of glutathione (GSH), a major cellular antioxidant.[11]
- GSH Depletion: The inhibition of cystine uptake leads to the depletion of intracellular GSH. [12]
- GPX4 Inactivation: Glutathione peroxidase 4 (GPX4), an enzyme that neutralizes lipid peroxides, requires GSH as a cofactor.[11] With depleted GSH levels, GPX4 becomes inactive.
- Lipid Peroxidation: The inactivation of GPX4 results in the accumulation of lipid reactive oxygen species (ROS) and uncontrolled lipid peroxidation, which damages cell membranes.
 [11][12]
- VDAC Modulation: Erastin can also directly bind to and modulate VDAC2 and VDAC3 on the outer mitochondrial membrane, which alters mitochondrial metabolism and further contributes to oxidative stress.[9][12]
- Ferroptosis: The culmination of iron-dependent lipid peroxidation and membrane damage leads to cell death by ferroptosis.





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Caption: Erastin's mechanism of action in inducing ferroptosis.



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